

# Panthenyl Ethyl Ether: Physical & Chemical Profile

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Panthenyl ethyl ether

CAS No.: 667-83-4

Cat. No.: S569013

Get Quote

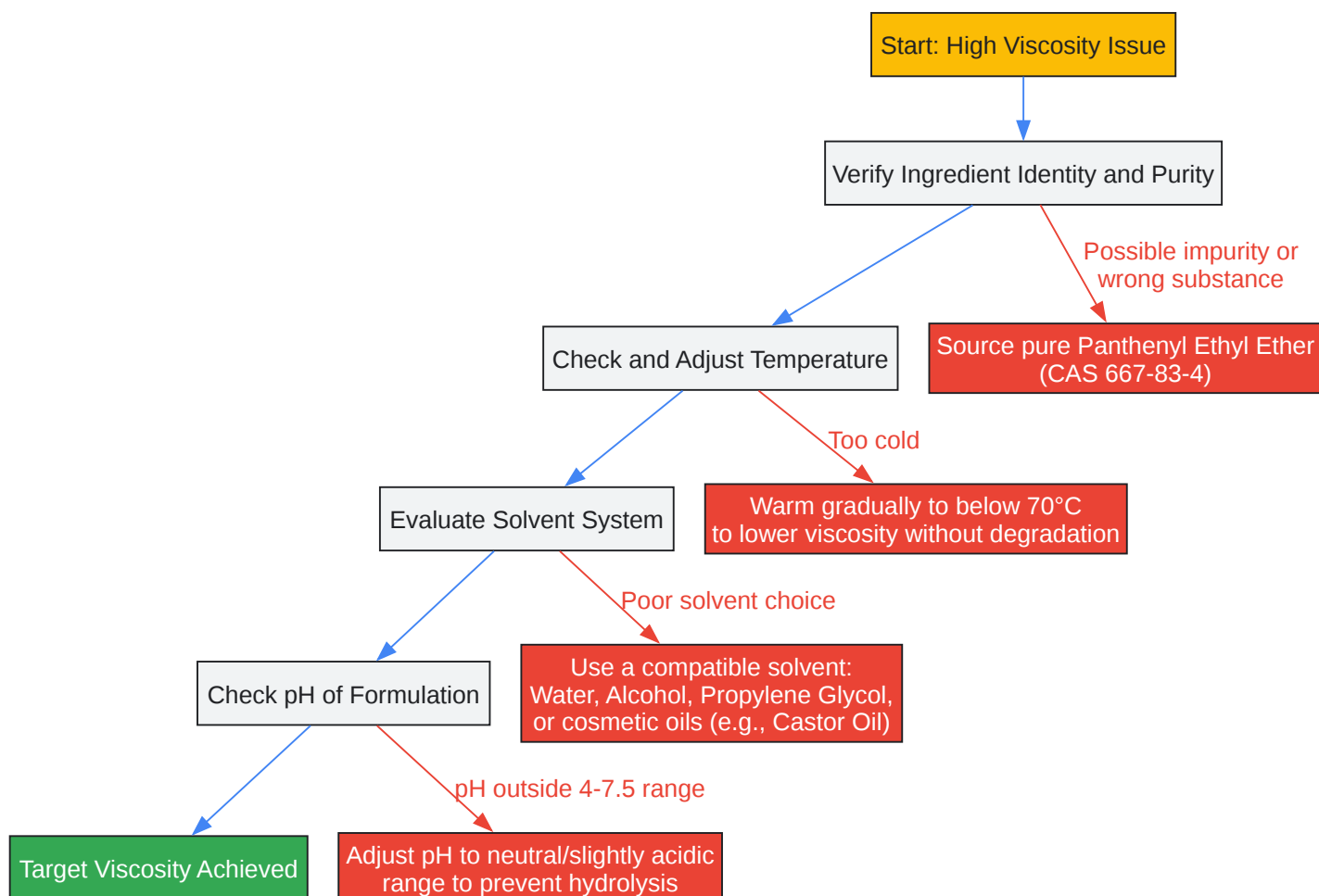
Understanding its baseline properties is the first step in troubleshooting formulation issues. The table below summarizes key characteristics.

Property	Description
Chemical Name	(2R)-N-(3-ethoxypropyl)-2,4-dihydroxy-3,3-dimethylbutanamide [1]
CAS No.	667-83-4 [1] [2] [3]
Molecular Weight	233.3 g/mol [1]
Physical Form	Clear, colorless to light yellow viscous liquid [1] [2]
Inherent Viscosity	Described as having "low viscosity" and being "non-sticky," even at high concentrations [2]
Stability	Stable at pH 4-7.5; hydrolyzes in strong acidic or alkaline conditions [1] [2]
Thermal Limit	Stable up to ~70-75°C; higher temperatures may cause racemization [2]

Solubility	Miscibility
Water	Easily soluble [1] [2]
Alcohols	Easily soluble [1] [2]
Propylene Glycol, Glycerin	Easily soluble [1] [2]
Corn, Sunflower, Castor Oil	Readily miscible [2]
Di-/Cyclomethicone, Mineral Oil	Insoluble [1] [2]

## Troubleshooting Guide: Viscosity & Handling

The following workflow outlines a logical approach to diagnosing and resolving viscosity-related issues with **Panthenyl ethyl ether**.



[Click to download full resolution via product page](#)

## FAQs for Researchers

**Q1: The material is too viscous for easy pipetting or pouring. What is the recommended handling method?**

- **Mild Warming:** Gently warm the material to a maximum of **60-65°C** to reduce viscosity. This is below the thermal degradation threshold of 70-75°C and should facilitate easier handling without causing racemization or decomposition [2].
- **Solvent Pre-mixing:** For greater accuracy, consider preparing a master batch solution in a compatible solvent like water, ethanol, or propylene glycol. This allows for more precise volumetric addition of the active ingredient to your formulation.

**Q2: Are there any chemical compatibilities I should be aware of when formulating?** Yes, the stability of **Panthenyl ethyl ether** is highly dependent on pH and the presence of catalysts.

- **pH:** Maintain your formulation pH between **4 and 7.5**. The compound undergoes hydrolytic cleavage in strongly acidic or alkaline environments, which will break down the molecule and reduce efficacy [1] [2].
- **Heavy Metals:** Avoid contamination with heavy metal ions, which can catalyze oxidation reactions. The use of chelating agents in your formulation may be beneficial for long-term stability [1].

**Q3: My formulation is experiencing unexpected thickening. What could be the cause?**

- **Incompatible Solvents:** Ensure you are not using insoluble solvents like mineral oils or cyclomethicone as the primary carrier, as this can lead to phase separation and texture issues [1] [2].
- **Ingredient Interaction:** Review other components in your formulation. Cationic polymers, salts, or other thickeners could be interacting with **Panthenyl ethyl ether**. Conduct compatibility tests by adding ingredients sequentially and monitoring viscosity changes.

## Experimental Protocol: Solvent Compatibility & Viscosity Screening

This protocol will help you systematically identify the optimal solvent system for your specific application needs.

**Objective:** To identify the most effective solvent or solvent blend for achieving target handling viscosity for **Panthenyl ethyl ether**.

### Materials:

- **Panthenyl ethyl ether** (pure)
- Candidate solvents (e.g., Deionized Water, Ethanol, Isopropanol, Propylene Glycol, Glycerin, Dipropylene Glycol, cosmetic oils)

- Magnetic stirrer & hot plate
- Viscometer
- pH meter
- Glassware (beakers, vials)

#### Method:

- **Prepare Solutions:** Create 10-20% (w/w) solutions of **Panthenyl ethyl ether** in each candidate solvent. Use gentle heating (<65°C) and magnetic stirring to ensure complete dissolution [2].
- **Visual Inspection:** Note the clarity and any signs of phase separation after 24 hours at room temperature.
- **Viscosity Measurement:** Measure the viscosity of each solution at a standardized temperature (e.g., 25°C) using your viscometer.
- **Stability Check:** Adjust the pH of selected promising solutions to various points within the 4-8 range. Monitor for viscosity changes or clarity loss over 1-2 weeks at 40°C for accelerated stability data.
- **Data Analysis:** Compare the viscosity, clarity, and stability results to select the optimal solvent.

#### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Buy Panthenyl ethyl ether | 667-83-4 [smolecule.com]
2. Panthenol | Ethyl | Cosmetic Ingredients Guide Panthenyl ethyl ether [ci.guide]
3. - Ataman Kimya PANTHENYL ETHYL ETHER [atamanchemicals.com]

To cite this document: Smolecule. [Panthenyl Ethyl Ether: Physical & Chemical Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b569013#panthenyl-ethyl-ether-viscosity-reduction-methods>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)